

physical and chemical characteristics of 2-(Dimethylamino)acetaldehyde hydrochloride

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Compound of Interest

Compound Name: 2-(Dimethylamino)acetaldehyde
hydrochloride

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An In-depth Technical Guide to 2-(Dimethylamino)acetaldehyde Hydrochloride

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **2-(Dimethylamino)acetaldehyde hydrochloride**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document details the compound's properties, applications, and relevant experimental insights, presented through structured data, detailed methodologies, and visual diagrams to facilitate understanding and application.

Core Chemical and Physical Characteristics

2-(Dimethylamino)acetaldehyde hydrochloride is a key intermediate in the synthesis of various biologically active molecules. Its hydrochloride salt form generally offers improved water solubility and stability compared to the free base.^{[1][2]}

Physical and Chemical Properties

The fundamental properties of **2-(Dimethylamino)acetaldehyde hydrochloride** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₄ H ₁₀ CINO	[3]
Molecular Weight	123.58 g/mol	[3]
CAS Number	125969-54-2	[3]
Appearance	White to off-white solid	[4]
Purity	99.71% (HPLC)	[4]
Melting Point	Not available in the searched literature.	
Boiling Point (of free base)	87.5 ± 23.0 °C at 760 mmHg	[5]
Solubility	Water: ≥25.1 mg/mL; 62.5 mg/mL (with ultrasonic and warming to 60°C) PBS: 50 mg/mL (with ultrasonic) DMSO: Insoluble Ethanol: Insoluble	[6]

Stability and Storage

Proper storage is crucial to maintain the integrity of **2-(Dimethylamino)acetaldehyde hydrochloride**.

- Solid Form: Store at 4°C in a sealed container, protected from moisture.[6]
- In Solvent: For long-term storage, solutions should be kept at -80°C (stable for up to 6 months) or -20°C (stable for up to 1 month) in a sealed container, away from moisture. It is recommended to use freshly prepared solutions promptly.[7] For aqueous stock solutions, filtration and sterilization through a 0.22 µm filter before use is advised.[7]

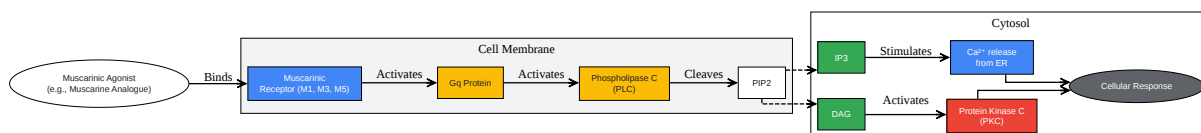
Biological Activity and Applications

2-(Dimethylamino)acetaldehyde hydrochloride is primarily utilized as a precursor in the synthesis of muscarine analogues.[1][5][7] Muscarine and its analogues are agonists of the

muscarinic acetylcholine receptors (mAChRs), which are G protein-coupled receptors involved in a multitude of physiological processes.

Muscarinic Acetylcholine Receptor Signaling Pathway

The activation of muscarinic acetylcholine receptors by agonists initiates a cascade of intracellular signaling events. These pathways are crucial in mediating the effects of acetylcholine in the central and peripheral nervous systems. The diagram below illustrates the general signaling pathway initiated by the activation of Gq-coupled muscarinic receptors.



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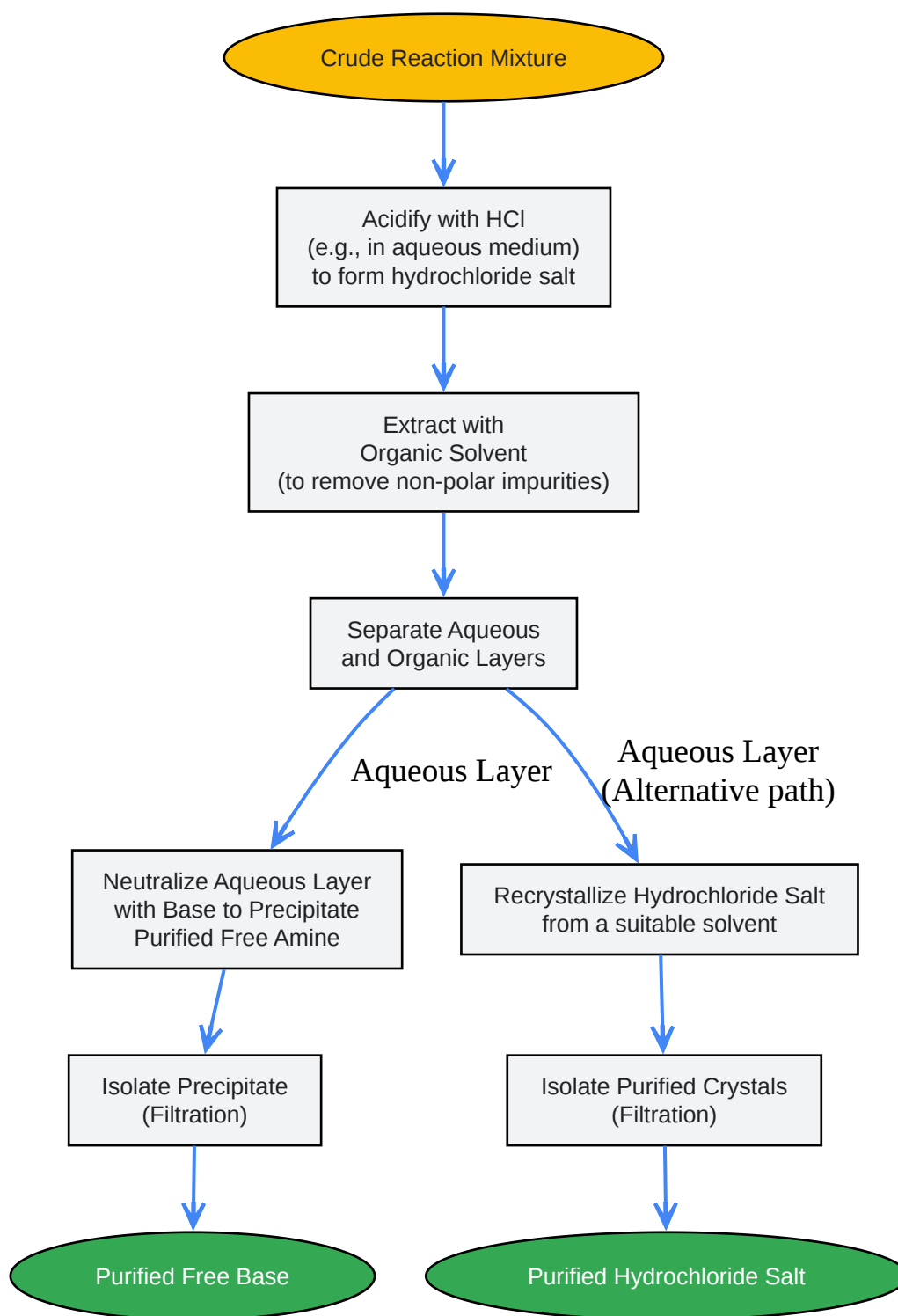
Muscarinic acetylcholine receptor (Gq-coupled) signaling pathway.

Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **2-(Dimethylamino)acetaldehyde hydrochloride** are not readily available in the public domain. However, a general workflow for the purification of related aminoaldehydes can be inferred from established chemical principles.

General Purification Workflow

A common method for purifying amino compounds involves their conversion to a salt, extraction to remove non-basic impurities, and subsequent regeneration of the purified free base or isolation of the salt. The following diagram illustrates a generalized workflow for the purification of an aminoaldehyde hydrochloride.



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Generalized workflow for the purification of an aminoaldehyde hydrochloride.

Analytical Methods

The identity and purity of **2-(Dimethylamino)acetaldehyde hydrochloride** are typically confirmed using standard analytical techniques.

- ¹H NMR Spectroscopy: A Certificate of Analysis for a batch of this compound indicates that its ¹H NMR spectrum is consistent with the expected structure.[\[4\]](#)
- High-Performance Liquid Chromatography (HPLC): Purity is often determined by HPLC. A purity of 99.71% has been reported for a commercially available sample.[\[4\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS): Due to the aldehyde functional group, derivatization may be employed prior to GC-MS analysis to enhance volatility and stability.[\[8\]](#)
[\[9\]](#)

Safety and Handling

It is essential to handle **2-(Dimethylamino)acetaldehyde hydrochloride** with appropriate safety precautions in a laboratory setting.

Hazard Identification

Based on available safety data for similar compounds, the following hazards may be associated with this chemical:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Recommended Precautions

- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.

- Wash hands thoroughly after handling.
- Store in a tightly closed container in a dry and cool place.

This guide consolidates the available technical information on **2-(Dimethylamino)acetaldehyde hydrochloride** to support its use in research and development. For specific applications, further investigation and validation are recommended.

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